

4-(4-Methoxyphenyl)-1,2,3-Thiadiazol-5-Amine

chemical properties and structure

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Compound of Interest

Compound Name:	4-(4-Methoxyphenyl)-1,2,3-Thiadiazol-5-Amine
Cat. No.:	B053712

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An In-depth Technical Guide on 4-(4-Methoxyphenyl)-1,2,3-Thiadiazol-5-Amine

Preliminary Findings and Data Scarcity for a Niche Compound

This technical guide addresses the chemical properties and structure of **4-(4-Methoxyphenyl)-1,2,3-thiadiazol-5-amine**. It is important for the intended audience of researchers, scientists, and drug development professionals to note that while fundamental identifying information for this specific chemical entity is available, a comprehensive body of public-domain research, including detailed experimental protocols, extensive spectral analyses, and biological activity studies, appears to be limited. This document compiles the available data and highlights areas where further research is needed.

Core Chemical Properties and Structure

4-(4-Methoxyphenyl)-1,2,3-thiadiazol-5-amine is a distinct isomer within the thiadiazole family. Its structure is characterized by a 1,2,3-thiadiazole ring substituted at the 4-position with a 4-methoxyphenyl group and at the 5-position with an amine group.

Structure:

Caption: Chemical structure of **4-(4-Methoxyphenyl)-1,2,3-thiadiazol-5-amine**.

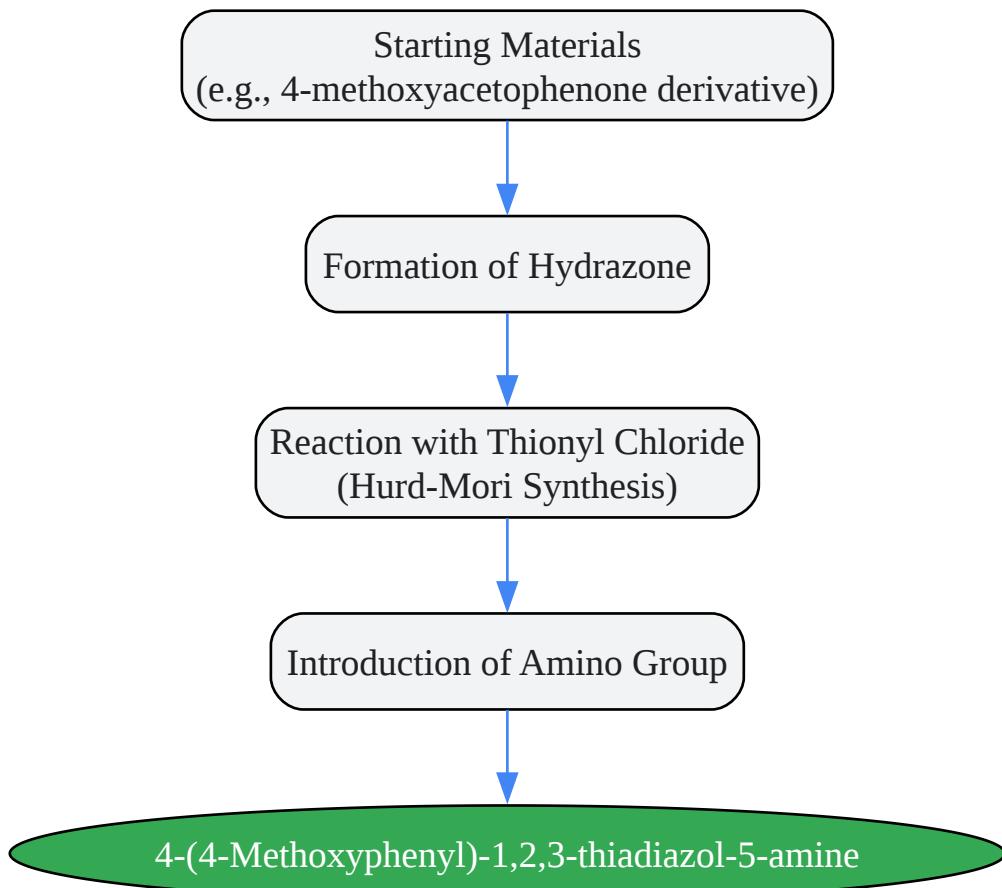
A summary of the core chemical data is presented in the table below. It is critical to distinguish this compound from its more frequently documented isomer, 5-(4-methoxyphenyl)-1,3,4-thiadiazol-2-amine.

Property	Value
CAS Number	115842-95-0
Molecular Formula	C ₉ H ₉ N ₃ OS
Molecular Weight	207.25 g/mol
Melting Point	258–261°C[1]
Boiling Point	Data not available
Solubility	Data not available

Synthesis and Experimental Protocols

A thorough search of scientific literature and chemical databases did not yield a specific, detailed experimental protocol for the synthesis of **4-(4-Methoxyphenyl)-1,2,3-thiadiazol-5-amine**. While general methods for the synthesis of 4-aryl-1,2,3-thiadiazoles exist, a protocol tailored to the introduction of a 5-amino group on this specific scaffold could not be located.

For the benefit of researchers, a generalized workflow for the potential synthesis of related thiadiazole compounds is presented below. This is a hypothetical pathway and would require significant experimental validation for the target compound.



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Caption: A generalized, hypothetical synthetic workflow.

Spectral Data

No specific spectral data (¹H NMR, ¹³C NMR, IR, Mass Spectrometry) for **4-(4-Methoxyphenyl)-1,2,3-thiadiazol-5-amine** (CAS 115842-95-0) were found in the public domain. This lack of characterization data is a significant gap in the scientific record for this compound.

Biological Activity and Signaling Pathways

Currently, there is no available information on the biological activity, pharmacological properties, or mechanism of action of **4-(4-Methoxyphenyl)-1,2,3-thiadiazol-5-amine**. Consequently, no signaling pathways or experimental workflows related to its biological effects can be described or visualized. The biological activities reported for other "methoxyphenyl

thiadiazole amine" compounds are related to different isomers and cannot be extrapolated to the 1,2,3-thiadiazole structure.

Conclusion and Future Directions

4-(4-Methoxyphenyl)-1,2,3-thiadiazol-5-amine is a chemical entity for which basic identifying information is available. However, there is a pronounced scarcity of in-depth technical data. For researchers and drug development professionals, this presents both a challenge and an opportunity. The lack of established synthetic protocols, spectral characterization, and biological screening data indicates that this compound is largely unexplored.

Future research should focus on:

- Developing and publishing a reliable, high-yield synthetic protocol.
- Comprehensive characterization using modern spectroscopic techniques (NMR, IR, MS, and elemental analysis).
- In-vitro and in-vivo screening to determine any potential biological activities.

Without this foundational research, the potential applications of **4-(4-Methoxyphenyl)-1,2,3-thiadiazol-5-amine** in medicinal chemistry and materials science will remain unknown.

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References

- 1. rsc.org [rsc.org]
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